

The Genesis and Evolution of Urea-Sulfuric Acid Compounds: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *urea;sulfate*

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Introduction

The reaction between urea and sulfuric acid, a cornerstone of industrial and agricultural chemistry, gives rise to a series of adducts with unique properties and applications. This technical guide delves into the discovery, history, and fundamental characteristics of urea-sulfuric acid compounds. It provides a comprehensive overview of their synthesis, physicochemical properties, and the analytical methods used for their characterization, tailored for a scientific audience. While these compounds are primarily utilized in industrial and agricultural sectors, this guide also explores the broader context of urea's role in biological systems and drug development, highlighting potential avenues for future research.

A Historical Perspective: From Early Observations to Industrial Significance

The formation of compounds from the interaction of urea and various acids was first noted by D. F. du Toit in 1914, who observed that urea forms stable compounds with several acids, including sulfuric acid.^{[1][2]} This initial discovery laid the groundwork for future investigations

into the nature of these adducts. In 1934, L. H. Dalman expanded on this early work by studying the phase relationships within the ternary system of urea, sulfuric acid, and water, providing foundational thermodynamic data.[3]

The mid-20th century saw a surge in interest in urea-sulfuric acid compounds, primarily driven by their potential applications in agriculture as a source of nitrogen and sulfur for fertilizers.[1] The highly exothermic nature of the reaction between urea and sulfuric acid presented significant challenges for large-scale industrial production, necessitating the development of controlled manufacturing processes to manage heat and prevent the formation of undesirable byproducts such as sulfamic acid and ammonium sulfamate.[2][4] Numerous patents from this era detail various methods for the production of stable, concentrated solutions and solid forms of urea-sulfuric acid adducts, highlighting the growing commercial importance of these compounds.[2][3][4]

The Core Compounds: Urea-Sulfate and Diurea-Sulfate

The reaction of urea with sulfuric acid primarily yields two stable adducts, the formation of which is dependent on the molar ratio of the reactants.

- **Urea Hydrogen Sulfate (Urea-Sulfate) (1:1 Adduct):** Formed when one mole of urea reacts with one mole of sulfuric acid. This compound is also referred to as monocarbamide dihydrogen sulfate.
- **Diurea Sulfate (2:1 Adduct):** Formed from the reaction of two moles of urea with one mole of sulfuric acid.

These adducts are often described as clathrates, where the urea molecules form a crystalline lattice that encapsulates the sulfuric acid.[5] This structure is key to their stability and handling properties compared to sulfuric acid alone.

Quantitative Data Summary

The following tables summarize the available quantitative data for the primary urea-sulfuric acid compounds. It is important to note that some of the reported values in the literature show

variability, which may be attributed to different experimental conditions and purities of the compounds.

Table 1: Physicochemical Properties of Urea-Sulfuric Acid Adducts

Property	Urea Hydrogen Sulfate (1:1)	Diurea Sulfate (2:1)	Source(s)
Molecular Formula	CH ₆ N ₂ O ₅ S	C ₂ H ₁₀ N ₄ O ₆ S	[6][7]
Molecular Weight (g/mol)	158.13	218.19	[6][7]
Melting Point (°C)	70	80	[3]
Boiling Point (°C)	140 (at 101.325 kPa)	Not available	[7]
Density (g/cm ³)	1.508 (at 20°C)	Not available	[7]
Water Solubility	50 g/L (at 20°C)	High (qualitative)	[7]

Table 2: Spectroscopic Data (Characteristic Peaks)

Spectroscopic Method	Urea Hydrogen Sulfate (1:1)	Diurea Sulfate (2:1)	Source(s)
FTIR (cm ⁻¹)	Characteristic peaks for N-H, C=O, C-N, and S-O stretching and bending vibrations are expected. Specific spectra for the pure adduct are available in spectral databases.	Similar to the 1:1 adduct, with potential shifts in peak positions and intensities reflecting the different molar ratio.	[6] [8]
¹ H NMR (ppm)	A single peak for the amine protons is expected, the chemical shift of which would be influenced by the acidic environment.	A single peak for the amine protons is expected, likely with a different chemical shift compared to the 1:1 adduct.	[9] [10] [11]

Experimental Protocols

The synthesis of urea-sulfuric acid compounds is a highly exothermic process that requires careful control of temperature. The following are generalized laboratory-scale protocols for the preparation of the 1:1 and 2:1 adducts.

Synthesis of Urea Hydrogen Sulfate (1:1 Adduct)

Materials:

- Urea (solid)
- Concentrated sulfuric acid (98%)
- Ice bath
- Stirring apparatus

- Reaction vessel

Procedure:

- Place a calculated amount of concentrated sulfuric acid into a reaction vessel equipped with a stirrer.
- Cool the sulfuric acid in an ice bath to maintain a low temperature.
- Slowly and portion-wise, add an equimolar amount of solid urea to the cooled and stirring sulfuric acid.
- Monitor the temperature of the reaction mixture closely and maintain it below 100°C (preferably between 70°C and 100°C) by adjusting the rate of urea addition and the cooling. [\[3\]](#)
- After the addition is complete, continue stirring the mixture until a homogenous melt is formed.
- Cool the melt to room temperature to allow the urea hydrogen sulfate to solidify.
- The resulting solid can be crushed into a powder for storage and further use.

Synthesis of Diurea Sulfate (2:1 Adduct)

Materials:

- Urea (solid)
- Concentrated sulfuric acid (98%)
- Ice bath
- Stirring apparatus
- Reaction vessel

Procedure:

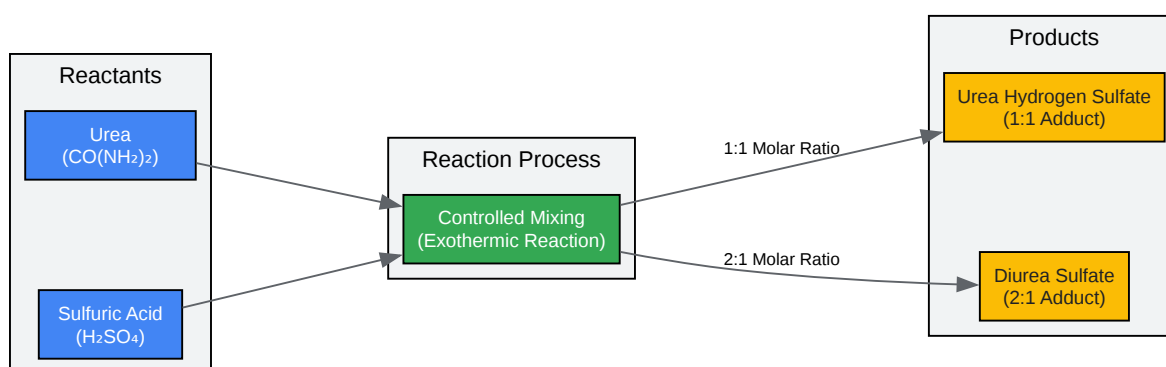
- Follow the same initial setup as for the 1:1 adduct, placing a calculated amount of concentrated sulfuric acid in a cooled reaction vessel.
- Slowly add solid urea to the stirring sulfuric acid in a 2:1 molar ratio (urea:sulfuric acid).
- Maintain the reaction temperature below 100°C throughout the addition process.[3]
- Once all the urea has been added, continue stirring until a uniform melt is achieved.
- Cool the reaction mixture to induce crystallization of the diurea sulfate.
- The solid product can be collected and, if necessary, recrystallized for purification.

Crystallization and Purification

Urea-sulfuric acid adducts can be purified by crystallization. The solid adduct can be dissolved in a minimal amount of hot water and then allowed to cool slowly, leading to the formation of crystals.[3] The crystals can then be collected by filtration, washed with a small amount of cold solvent (e.g., ethanol), and dried. The choice of solvent and crystallization conditions can influence the crystal size and purity.

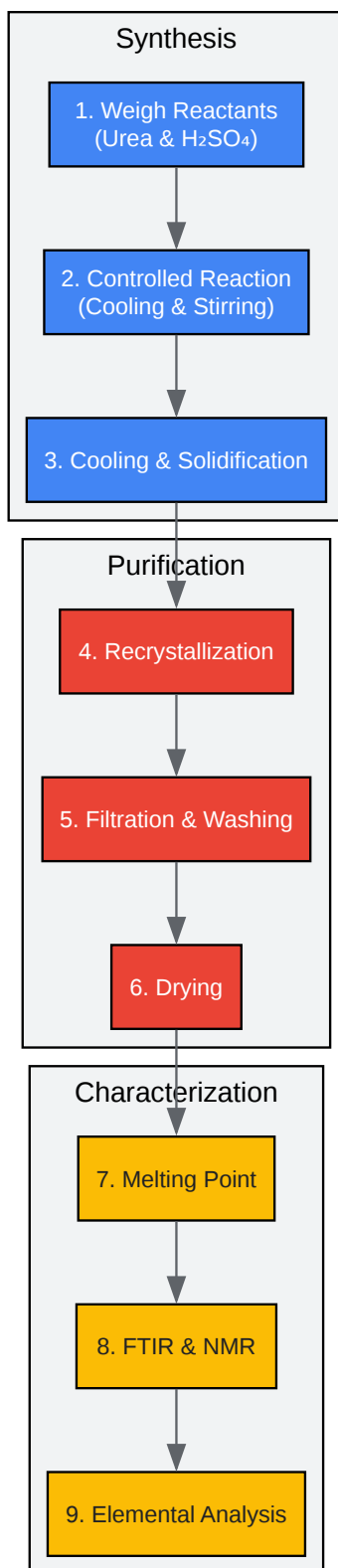
Mandatory Visualizations

The following diagrams illustrate the logical relationships in the synthesis of urea-sulfuric acid compounds and a conceptual workflow for their preparation and analysis.



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Caption: Synthesis pathways for urea-sulfuric acid adducts.



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Caption: General experimental workflow for urea-sulfuric acid compounds.

Biological Significance and Drug Development Context

While urea-sulfuric acid compounds themselves have not been identified as key players in specific biological signaling pathways, the broader context of urea and its derivatives is of immense importance in biology and medicine.

Urea in Biological Systems

Urea is the primary nitrogenous waste product in mammals, synthesized in the liver via the urea cycle to detoxify ammonia. Its transport and concentration in the kidney are critical for water reabsorption and maintaining osmotic balance. High concentrations of urea are known to induce oxidative stress and can trigger cellular stress response pathways.

Urea Derivatives in Drug Discovery

The urea functional group is a privileged scaffold in medicinal chemistry due to its ability to form multiple hydrogen bonds with biological targets, such as enzymes and receptors.^[12] This property makes it a common feature in a wide range of approved drugs, including anticancer agents, antivirals, and antidiabetics.^[12] The hydrogen bonding capabilities of the urea moiety contribute to high-affinity binding and can be modulated to fine-tune the pharmacokinetic and pharmacodynamic properties of a drug candidate.

The simple adducts of urea and sulfuric acid are primarily valued for their industrial and agricultural applications. However, understanding their fundamental chemistry provides a basis for the synthesis of more complex urea derivatives that could have potential therapeutic applications. The acidic nature of the sulfate counter-ion could also be explored in the context of salt forms of urea-based active pharmaceutical ingredients.

Conclusion

The discovery and development of urea-sulfuric acid compounds have been driven by their practical applications, particularly in the fertilizer industry. The two primary adducts, urea

hydrogen sulfate and diurea sulfate, are formed through a highly exothermic reaction that requires careful control. While their direct involvement in biological signaling pathways is not established, the fundamental chemistry of these compounds and the versatile nature of the urea scaffold continue to be of interest to researchers. This technical guide provides a consolidated resource for understanding the history, synthesis, and properties of these foundational chemical compounds, offering a springboard for further investigation and innovation in both industrial and scientific realms.

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